

Technical Guide: Function of Acetyl-Hirudin (53-65) (Sulfated) in Coagulation

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Compound of Interest

Compound Name: Acetyl-Hirudin (53-65) (sulfated)

CAS No.: 348603-19-0

Cat. No.: B1495770

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Executive Summary

Acetyl-Hirudin (53-65) (sulfated) is a synthetic, C-terminal peptide fragment derived from the medicinal leech protein hirudin. Unlike small-molecule direct thrombin inhibitors (DTIs) that target the catalytic active site, this peptide functions as a specific Exosite I inhibitor.

Its primary utility in coagulation research and drug development lies in its ability to decouple thrombin's fibrinogen-clotting activity from its catalytic amidolytic activity. The presence of a sulfate group on Tyrosine-63 is the critical molecular determinant, enhancing binding affinity to thrombin by approximately 10-fold compared to its non-sulfated counterpart. This guide details the molecular mechanism, kinetic advantages, and validated experimental protocols for utilizing this peptide.

Molecular Architecture & Sequence

The peptide corresponds to the acidic C-terminal tail of Hirudin Variant 1 (HV1). The N-terminal acetylation mimics the native protein backbone continuity (preventing charge interference) and enhances stability against aminopeptidases.

Sequence Specification

Position	Residue	Chemical Property	Function
N-Term	Acetyl	Capping Group	Stability / Charge Neutralization
53	Asp (D)	Acidic (-)	Electrostatic Steering
54	Gly (G)	Non-polar	Flexibility
55	Asp (D)	Acidic (-)	Electrostatic Steering
56	Phe (F)	Hydrophobic	Hydrophobic Core Interaction
57	Glu (E)	Acidic (-)	Electrostatic Steering
58	Glu (E)	Acidic (-)	Electrostatic Steering
59	Ile (I)	Hydrophobic	Hydrophobic Core Interaction
60	Pro (P)	Cyclic	Structural Rigidity (Helix termination)
61	Glu (E)	Acidic (-)	Electrostatic Steering
62	Glu (E)	Acidic (-)	Electrostatic Steering
63	Tyr (Y-SO ₃)	Sulfated/Aromatic	Critical Exosite I Anchor
64	Leu (L)	Hydrophobic	Hydrophobic Interaction
65	Gln (Q)	Polar	C-terminal Cap

The Role of Sulfation (Tyr63)

In native hirudin, Tyr63 is post-translationally sulfated. This modification creates a high-density negative charge that forms a salt bridge with the basic residues (Arg73, Arg77, Lys149) within Thrombin's anion-binding Exosite I.

- Non-sulfated:
- Sulfated:

The sulfation is not merely an enhancer; it is the primary driver for the "fast-on" rate of the inhibitor, electrostatically steering the peptide into the positively charged exosite.

Mechanism of Action: Exosite I Inhibition

Thrombin possesses two distinct electropositive patches (Exosites) flanking the active site. Acetyl-Hirudin (53-65) binds exclusively to Exosite I (the Fibrinogen Recognition Site).

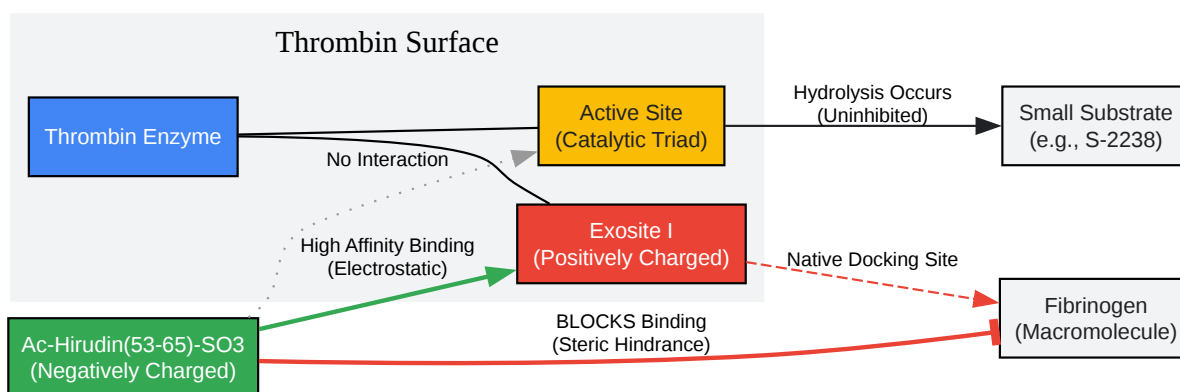
Mode of Inhibition

- **Steric Hindrance:** By occupying Exosite I, the peptide physically blocks the docking of bulky macromolecular substrates like Fibrinogen and the Thrombin Receptor (PAR-1).
- **Active Site Accessibility:** Crucially, the peptide does not bind to the catalytic active site (Ser195/His57/Asp102). Small synthetic substrates (e.g., Chromogenic S-2238) can still enter the active site and be cleaved.

This unique mechanism allows researchers to distinguish between steric inhibition (clotting prevention) and catalytic inhibition (amidolytic prevention).

Pathway Visualization

The following diagram illustrates the selective inhibition mechanism.



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Figure 1: Mechanism of Action. The sulfated peptide occupies Exosite I, blocking Fibrinogen docking while leaving the Active Site accessible to small molecules.

Comparative Kinetics: Sulfated vs. Non-Sulfated

For drug development and assay calibration, understanding the kinetic impact of the sulfate group is vital. The table below summarizes consensus data from equilibrium binding studies.

Parameter	Ac-Hirudin (53-65) Sulfated	Ac-Hirudin (53-65) Non-Sulfated	Impact of Sulfation
Dissociation Constant ()			~10-20x Higher Affinity
Binding Energy ()	High (Entropy driven by water release)	Moderate	Sulfation stabilizes the complex via salt bridges.
Thrombin Time ()	Low nanomolar range	Micromolar range	Significant potency increase.
S-2238 Inhibition ()	No Inhibition ()	No Inhibition ()	Neither form blocks the active site.

Expert Insight: When using this peptide as a control in surface plasmon resonance (SPR) or ELISA, the non-sulfated version is often an inadequate negative control due to its residual weak binding. A scrambled sequence is preferred as a true negative control.

Experimental Protocols

These protocols are designed to validate the peptide's activity and distinguish its mechanism from active-site inhibitors (like Argatroban).

Protocol A: Thrombin Time (Clotting Assay)

Objective: Demonstrate inhibition of fibrinogen cleavage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reagents:

- Buffer: TBS-BSA (50 mM Tris-HCl, 150 mM NaCl, 0.1% BSA, pH 7.4).
- Thrombin: Human
-thrombin (0.1 U/mL final).
- Fibrinogen: Human fibrinogen (2 mg/mL).
- Inhibitor: Ac-Hirudin(53-65)-SO₃ (Serial dilutions: 0 nM to 500 nM).

Workflow:

- Incubation: Mix 50
L of Thrombin with 50
L of Inhibitor in a clotting cuvette. Incubate for 5 minutes at 37°C.
- Initiation: Add 100
L of pre-warmed Fibrinogen.
- Measurement: Measure time to clot formation using a mechanical coagulometer or optical density at 405 nm (turbidity).
- Result: Clotting time should increase dose-dependently.
should be in the low nanomolar range (~20-50 nM).

Protocol B: Chromogenic Substrate Assay (The "Negative" Test)

Objective: Verify the active site remains open (proving Exosite specificity).

Reagents:

- Substrate: S-2238 (Chromogenix) or equivalent (H-D-Phe-Pip-Arg-pNA).
- Stop Solution: 20% Acetic Acid.

Workflow:

- Incubation: Mix 50

L Thrombin + 50

L Inhibitor (High concentration: 1

M). Incubate 5 min at 37°C.

- Control: Mix 50

L Thrombin + 50

L Buffer (No inhibitor).

- Initiation: Add 100

L S-2238 (100

M).

- Reaction: Incubate 5-10 minutes.

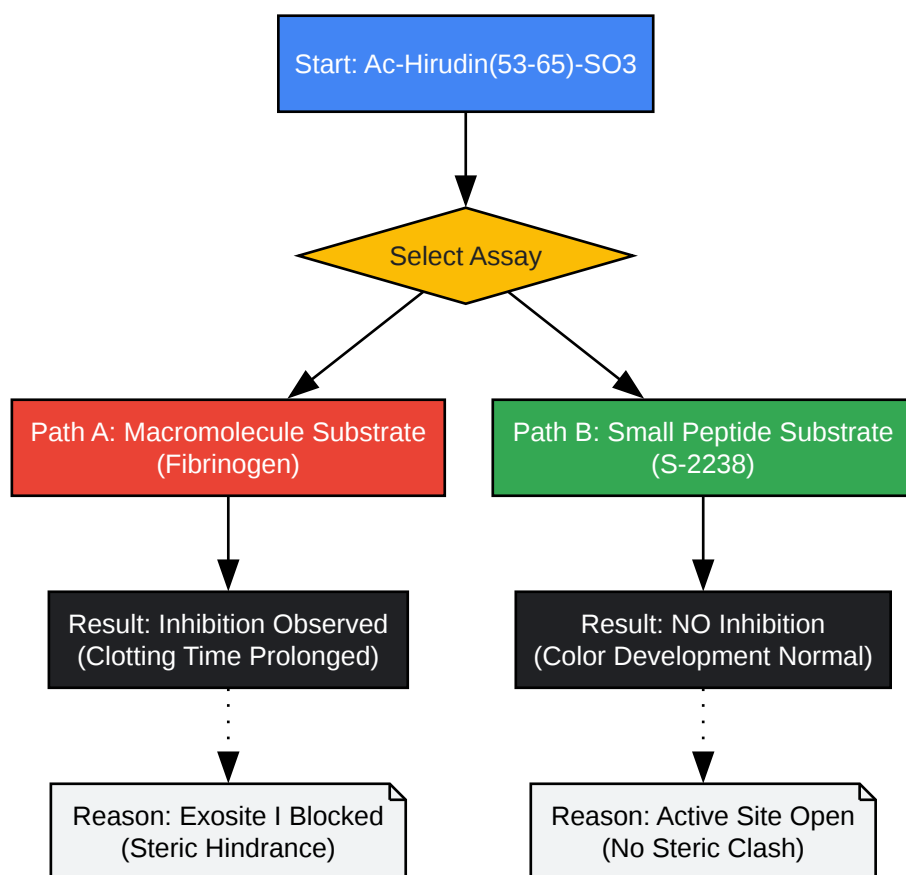
- Termination: Add 50

L Stop Solution.

- Read: Absorbance at 405 nm.

- Result: The Absorbance of the Inhibitor sample should be nearly identical (>95%) to the Control. If absorbance drops significantly, the peptide is contaminated or non-specific.

Assay Logic Flow



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Figure 2: Experimental Logic. This flowchart demonstrates how to use the peptide to differentiate substrate recognition sites.

Drug Development Context: From Fragment to Bivalirudin

Acetyl-Hirudin (53-65) is the intellectual ancestor of the drug Bivalirudin (Angiomax).

- Hirudin (Native): Irreversible, immunogenic, difficult to monitor.
- Hirugen (The Fragment): Ac-Hirudin(53-64)-SO₃. Good safety, but only blocks the exosite (weak anticoagulant alone).
- Hirulog (Bivalirudin): Researchers linked the Ac-Hirudin(53-65) fragment (Exosite binder) to a D-Phe-Pro-Arg-Pro sequence (Active site binder) via a poly-glycine linker.

- Result: A "bivalent" inhibitor that binds both sites.
- Mechanism:[1][4][5][6][7] Thrombin cleaves the linker, converting Bivalirudin back into a low-affinity fragment (like Ac-Hirudin 53-65), allowing thrombin function to recover. This creates a reversible, safer anticoagulant profile.

Research Application: Ac-Hirudin (53-65) sulfated is currently used to "protect" Exosite I during structural studies or to prevent thrombin-mediated platelet activation (via PAR-1) without stopping the cleavage of small fluorogenic probes in high-throughput screening.

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